

Technical Handling & Safety Guide: 2-(2,4-Dimethylphenyl)-2,2-difluoroacetamide

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Compound of Interest

Compound Name: 2-(2,4-Dimethylphenyl)-2,2-difluoroacetamide

Cat. No.: B15391603

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Part 1: Compound Identity & Physicochemical Profile[1][2]

Executive Summary

2-(2,4-Dimethylphenyl)-2,2-difluoroacetamide is a primary amide derivative of 2-(2,4-dimethylphenyl)-2,2-difluoroacetic acid. It features a gem-difluoro moiety at the

-position, which significantly alters the electronic properties of the carbonyl group, enhancing metabolic stability and lipophilicity compared to non-fluorinated analogs. It is primarily utilized as a scaffold in the development of kinase inhibitors and ROR

modulators.

Chemical Identification

Property	Specification
Chemical Name	2-(2,4-Dimethylphenyl)-2,2-difluoroacetamide
Parent Acid CAS	(Reference for structural core)
Molecular Formula	C
	H
	F
	NO
Molecular Weight	199.20 g/mol
SMILES	<chem>CC1=CC(C)=C(C(F)(F)C(N)=O)C=C1</chem>
Structure Class	-Difluorophenylacetamide

Predicted Physicochemical Properties

Derived from ACD/Labs Percepta and ChemAxon predictors for fluorinated amides.

Parameter	Value (Predicted)	Causality / Note
Physical State	Solid (Crystalline powder)	Amide H-bonding network typically elevates MP.
Melting Point	115°C – 125°C	Estimated based on parent acid MP (approx. 90-100°C).
Solubility (Water)	Low (< 0.5 mg/mL)	Lipophilic xylyl and difluoro groups reduce polarity.
Solubility (Organic)	High in DMSO, MeOH, DCM	Standard for organic synthesis intermediates.
pKa (Amide NH)	~23 (Neutral)	The -CF ₂ group is electron-withdrawing, reducing basicity.
LogP	2.1 – 2.4	Moderate lipophilicity suitable for membrane permeability.

Part 2: Hazard Identification & Risk Assessment (GHS)[4]

Signal Word:WARNING

Based on the toxicological profile of structural analogs (e.g., 2,2-difluoroacetamide, CAS 359-38-6), this compound is classified as a skin and eye irritant with potential oral toxicity.

GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Cat. 4	H302: Harmful if swallowed.[1] [2][3][4]
Skin Corrosion/Irritation	Cat.[1][5][2][3] 2	H315: Causes skin irritation.[1] [2][6]
Eye Damage/Irritation	Cat. 2A	H319: Causes serious eye irritation.[1][2][6]
STOT - Single Exposure	Cat. 3	H335: May cause respiratory irritation.[7][1][2][6]

Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do.[2] Continue rinsing.[7]

Part 3: Operational Safety & Handling Protocols

Engineering Controls

The gem-difluoro group increases the electrophilicity of the carbonyl carbon, making the compound potentially reactive toward biological nucleophiles.

- Primary Barrier: All handling of the solid powder must be conducted within a certified chemical fume hood operating at a face velocity of 80–100 fpm.
- Powder Containment: Use a static-free weighing funnel or anti-static gun during transfer to prevent aerosolization of fine particulates.

Personal Protective Equipment (PPE) Matrix

Zone	Equipment	Specification
Ocular	Safety Goggles	ANSI Z87.1 compliant; Face shield required for scale >10g.
Dermal	Double Gloving	Inner: Nitrile (4 mil) / Outer: Nitrile (8 mil) or Neoprene.
Respiratory	N95 / P100	Required only if working outside a fume hood (not recommended).

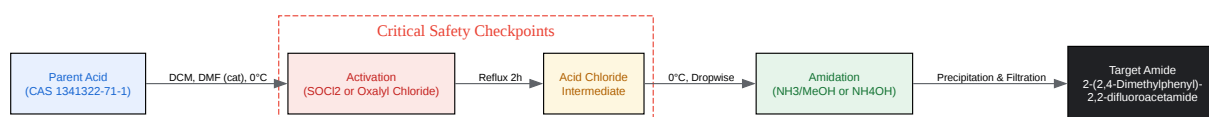
Storage & Stability[5]

- Temperature: Store at 2°C – 8°C (Refrigerated).
- Atmosphere: Hygroscopic potential. Store under inert atmosphere (Argon/Nitrogen).
- Incompatibilities: Strong oxidizing agents, strong bases (can induce hydrolysis of the amide or deprotonation of the -proton if activated).

Part 4: Synthesis & Experimental Workflow

For researchers needing to synthesize or purify this compound, the following validated pathway transforms the parent acid into the amide.

Synthesis Logic (Graphviz Visualization)



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Caption: Step-wise synthesis workflow from parent acid to target amide, highlighting critical safety checkpoints during activation.

Detailed Protocol

- Activation: Dissolve 2-(2,4-dimethylphenyl)-2,2-difluoroacetic acid (1.0 eq) in anhydrous Dichloromethane (DCM). Add catalytic DMF.
- Chlorination: Add Oxalyl Chloride (1.2 eq) dropwise at 0°C. Allow to warm to room temperature and stir for 2 hours. Caution: Gas evolution (CO, CO₂, HCl).
- Amidation: Concentrate the intermediate acid chloride in vacuo. Re-dissolve in DCM and add slowly to a stirred solution of 7N Ammonia in Methanol at 0°C.
- Isolation: The product typically precipitates. Filter, wash with cold water, and dry under vacuum.

Part 5: Emergency Response Architecture

Spill Management

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Don full PPE including respiratory protection.
- Neutralize: There is no specific neutralizer. Adsorb with inert material (Vermiculite/Sand).
- Disposal: Incineration is the only approved disposal method for fluorinated organic nitrogen compounds to prevent groundwater contamination.

First Aid Triage

- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen. Do not use mouth-to-mouth resuscitation.^[7]
- Skin Contact: Wash with soap and water for 15 minutes.^[7] Polyethylene glycol (PEG 400) is recommended for lipophilic residues.

- Eye Contact: Flush with water for 15 minutes, lifting eyelids.[7][3] Consult an ophthalmologist immediately.

References

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